

Application Note: Conditioned Place Preference Protocol using SKF-80723

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Compound of Interest

Compound Name: SKF-80723

Cat. No.: B15616607

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for conducting a Conditioned Place Preference (CPP) experiment to evaluate the rewarding properties of **SKF-80723**, a dopamine D1 receptor full agonist.

Introduction

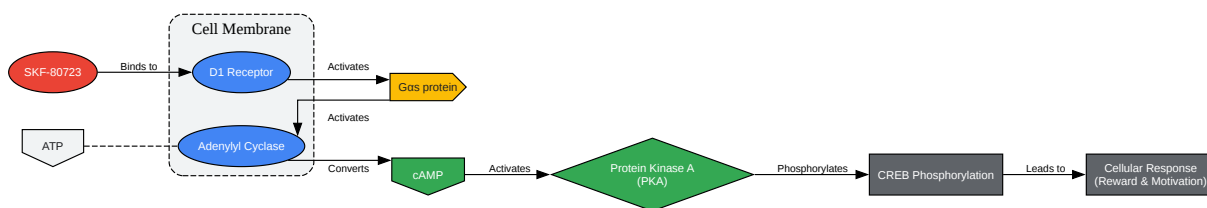
Conditioned Place Preference (CPP) is a widely used preclinical behavioral paradigm to assess the motivational effects of a stimulus, most commonly a drug of abuse.^[1] The test operates on the principles of Pavlovian conditioning, where an animal learns to associate a specific environment with the effects of a drug.^{[1][2]} A preference for the drug-paired environment is interpreted as an indicator of the substance's rewarding properties.^[1]

SKF-80723 is a selective and full agonist for the dopamine D1 receptor. The mesolimbic dopamine system is critically involved in reward processing, and activation of D1 receptors is believed to play a significant role in mediating the rewarding effects of various stimuli. Therefore, CPP is a valuable tool for characterizing the abuse potential and motivational properties of D1 receptor agonists like **SKF-80723**.

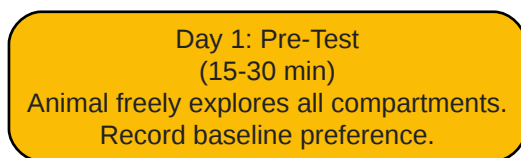
Mechanism of Action: D1 Receptor Signaling

SKF-80723 exerts its effects by binding to and activating dopamine D1 receptors, which are G-protein coupled receptors typically linked to the $G_{\alpha s}$ subunit. This activation initiates a signaling cascade that ultimately influences neuronal excitability and gene expression, contributing to the rewarding effects of the drug.

Dopamine D1 Receptor Signaling Pathway

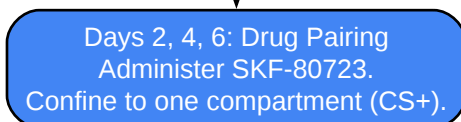


Phase 1: Baseline

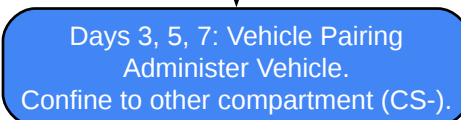


24h

Phase 2: Conditioning

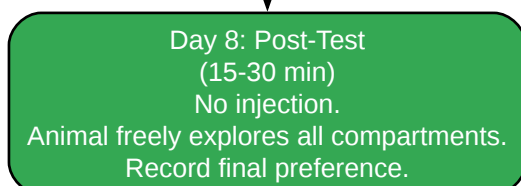


24h



24h after last session

Phase 3: Test



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References

- 1. Conditioned Place Preference - Methods of Behavior Analysis in Neuroscience - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. Reinstatement of Drug-seeking in Mice Using the Conditioned Place Preference Paradigm - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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